

Spirit Blue agar bacterial culture method

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

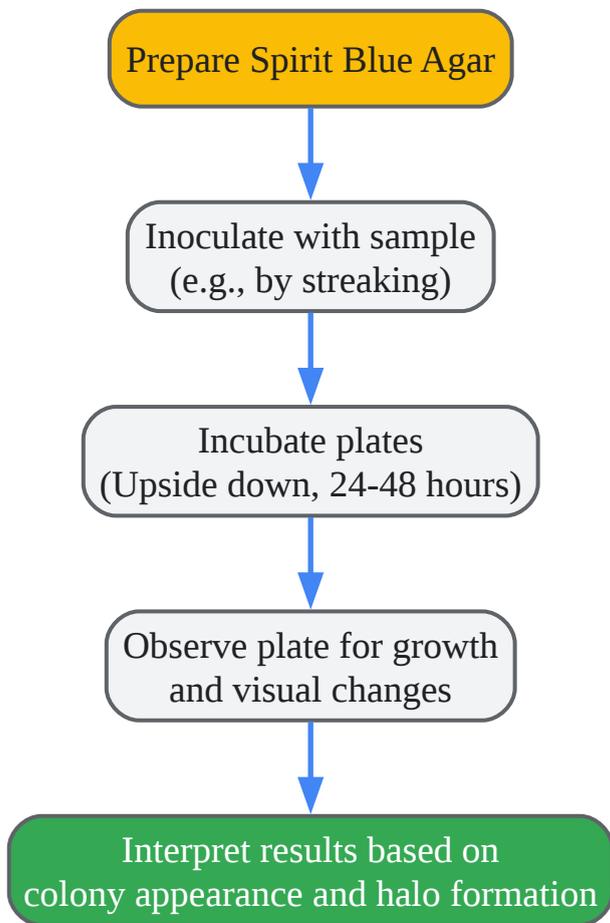
Cat. No.: S566481

Get Quote

Spirit Blue Agar Application Notes

Principle of the Test: Spirit Blue Agar is a differential culture medium used for the detection and enumeration of **lipolytic bacteria** (those that produce the enzyme lipase) [1]. The medium contains lipids (such as Tween 80 or cottonseed/olive oil) which serve as the substrate for lipase [1] [2]. The **Spirit blue dye** is incorporated into the agar as an indicator [1]. When bacteria that produce lipase are cultured on this medium, they digest the surrounding lipids. This digestion also breaks down the Spirit blue dye, which is mixed in an emulsion with the lipids, leading to the formation of a **visible halo or zone of clearing** around the colonies [2]. The opaque, light blue medium will thus show halos around lipase-positive colonies [2].

Sample Workflow for Lipase Detection The following diagram outlines the general process for using Spirit Blue Agar to detect lipase-producing microorganisms.



[Click to download full resolution via product page](#)

Detailed Protocol

1. Preparation of Spirit Blue Agar [1]

- **Suspension:** Suspend **32.15 grams** of the Spirit Blue Agar powder in **1000 ml** of distilled water.
- **Dissolving:** Heat the suspension to boiling while stirring to dissolve the medium completely.
- **Sterilization:** Sterilize the dissolved medium by **autoclaving at 15 lbs pressure (121°C) for 15 minutes**.
- **Cooling:** After autoclaving, cool the medium to approximately **50°C**.
- **Adding Substrate:** While agitating the medium to ensure even distribution, slowly add **30 ml of the lipase substrate emulsion**.
- **Pouring Plates:** Immediately pour the supplemented agar into sterile Petri dishes and allow it to solidify.

Preparation of Lipase Substrate Emulsion [1]:

- Mix **1 ml of Tween 80** with **400 ml of warm distilled water**.
- Add **100 ml of Cottonseed Oil or Olive Oil**.
- Agitate the mixture vigorously to form a stable emulsion.

2. Inoculation and Incubation

- **Inoculation:** Using aseptic technique, inoculate the solidified agar plate with the test microorganism. The **streaking method** is commonly used to obtain isolated colonies [2].
- **Incubation:** Incubate the inoculated plates **upside down** at the appropriate temperature (e.g., 30-37°C) for **24 to 48 hours** [2]. Incubating plates upside down prevents condensation from dripping onto the agar surface.

3. Interpretation of Results

Interpretation is based on visual observation of the culture plate after incubation.

Result	Observation	Interpretation
Positive Lipase Test	A clear halo or zone around the bacterial colonies against the opaque, light blue background of the medium [2].	The microorganism produces lipase and can hydrolyze the lipids in the agar.
Negative Lipase Test	No halo or zone of clearing around the colonies. The medium remains uniformly opaque and blue.	The microorganism does not produce lipase or its production is below the detection level.

Important Notes for Researchers

- **Sterile Technique:** All procedures must be performed using sterile technique to prevent contamination [2]. This includes washing hands, disinfecting work surfaces, and using a Bunsen burner to create a sterile environment when pouring or inoculating plates.
- **Quality Control:** It is considered good practice to include control organisms with known lipase-positive (e.g., *Staphylococcus aureus*) and lipase-negative reactions when setting up the test to verify the performance of the medium and the test conditions.
- **Safety and Disposal:** Used agar plates must be disposed of safely. The standard method is to place them in an autoclave bag and **sterilize by autoclaving** before disposal [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. NutriSelect® Plus, suitable for... | Sigma-Aldrich Spirit blue agar [sigmaaldrich.com]
2. School Science/ Agar plate - Wikibooks, open books for an open world [en.wikibooks.org]

To cite this document: Smolecule. [Spirit Blue agar bacterial culture method]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b566481#spirit-blue-agar-bacterial-culture-method>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com